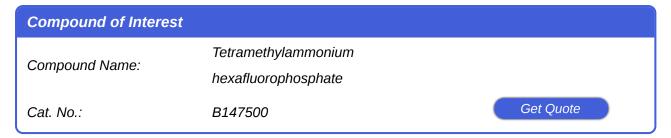


# A Comprehensive Safety and Technical Guide to Tetramethylammonium Hexafluorophosphate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of the safety, handling, and toxicological profile of **Tetramethylammonium Hexafluorophosphate** (TMAHPF6). The information is compiled from various safety data sheets and scientific literature to ensure a comprehensive resource for laboratory and industrial applications.

# **Chemical and Physical Properties**

**Tetramethylammonium hexafluorophosphate** is a white crystalline powder.[1] While some physical properties are readily available, others, such as vapor pressure and density, are not consistently reported in safety data sheets.[1]



Property	Value	Reference
CAS Number	558-32-7	[2][3]
Molecular Formula	C4H12F6NP	[1]
Molecular Weight	219.11 g/mol	[1]
Appearance	White powder	[1]
Melting Point	> 300 °C	[1][4]
Solubility	Soluble in water.[5]	[5]
Flash Point	Not applicable	[1]
Autoignition Temperature	Not applicable	[1]

## **Toxicological Information**

The toxicological properties of **tetramethylammonium hexafluorophosphate** have not been fully investigated.[1] However, the toxicity of tetramethylammonium salts is primarily attributed to the tetramethylammonium cation. This cation is structurally similar to acetylcholine and can affect nerves and muscles, potentially leading to respiratory distress and muscular paralysis.[3]

While specific LD50 and LC50 data for **tetramethylammonium hexafluorophosphate** are not available[1], data for other tetramethylammonium salts can provide an estimate of its potential toxicity. For instance, the oral LD50 of tetramethylammonium chloride in rats is reported to be between 47–172 mg/kg body weight.



Hazard Category	Description	GHS Classification
Acute Oral Toxicity	Toxic if swallowed.[3]	Category 3[3]
Acute Inhalation Toxicity	Harmful if inhaled.[3]	Category 4[3]
Skin Corrosion/Irritation	Causes skin irritation.[3]	Category 2[3]
Serious Eye Damage/Irritation	Causes serious eye irritation.	Category 2[3]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[3]	Category 3[3]

## Fire and Explosion Hazard Data

**Tetramethylammonium hexafluorophosphate** is a combustible solid but is not considered flammable.[1][6]

Parameter	Value	Reference
Flammability	Not flammable	[1]
Explosion Limits	Not available	[1]
Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or appropriate foam.	[1]
Hazardous Combustion Products	Carbon monoxide, oxides of nitrogen, irritating and toxic fumes and gases, carbon dioxide, fluoride fumes.	[1]

# **Experimental Protocols**

Detailed experimental protocols for the toxicological assessment of **tetramethylammonium hexafluorophosphate** are not publicly available. However, standardized testing for such chemicals generally follows the OECD Guidelines for the Testing of Chemicals.



# Acute Oral Toxicity (Following OECD Guideline 423: Acute Toxic Class Method)

The Acute Toxic Class Method is a stepwise procedure using a limited number of animals to classify a substance's toxicity.[7][8]

- Animal Selection: Healthy, young adult rats of a single sex (typically females) are used.
- Dosing: A starting dose is selected from a series of fixed levels (e.g., 5, 50, 300, 2000 mg/kg body weight). The substance is administered orally via gavage.[7]
- Observation: Animals are observed for mortality and clinical signs of toxicity for up to 14 days.[9]
- Procedure: The test proceeds in a stepwise manner, with the outcome of each step
  determining the next dose level. The number of animals affected at each level is used to
  classify the substance according to the Globally Harmonised System (GHS).[7]

# Skin Irritation (Following OECD Guideline 439: In Vitro Skin Irritation)

This in vitro method uses a reconstructed human epidermis model to assess skin irritation potential.[6][10]

- Test System: A commercially available reconstructed human epidermis (RhE) model is used.
   [5]
- Application: The test chemical is applied topically to the surface of the RhE tissue.
- Incubation: After a defined exposure period, the tissue is rinsed and incubated.
- Viability Assessment: Cell viability is determined using a colorimetric assay (e.g., MTT assay). A reduction in cell viability below a certain threshold (typically ≤ 50%) indicates that the substance is an irritant.[5][11]



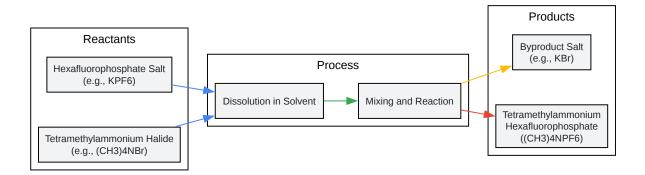
# **Eye Irritation (Following OECD Guideline 405: Acute Eye Irritation/Corrosion)**

This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion.[1] [12]

- Animal Selection: Healthy, young adult albino rabbits are typically used.[1]
- Application: A single dose of the test substance is applied to one eye of the animal. The other
  eye serves as a control.
- Observation: The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) for signs of irritation, such as corneal opacity, iritis, and conjunctival redness.[13]
- Classification: The severity and reversibility of the observed effects are used to classify the substance's eye irritation potential.

# Chemical Pathways and Workflows Synthesis of Tetramethylammonium Hexafluorophosphate

The synthesis of **tetramethylammonium hexafluorophosphate** is typically achieved through a salt metathesis (double displacement) reaction.[14]



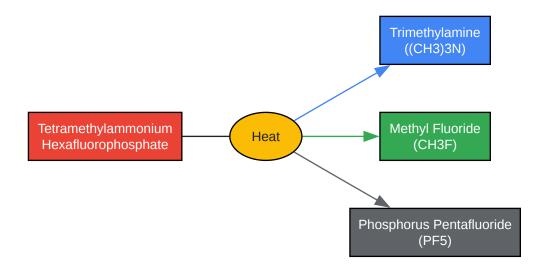
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Caption: Synthesis of **Tetramethylammonium Hexafluorophosphate** via Salt Metathesis.

### **Thermal Decomposition Pathway**

Upon heating, quaternary ammonium hexafluorophosphates can decompose. The primary decomposition products are typically a tertiary amine and other volatile compounds.[15]



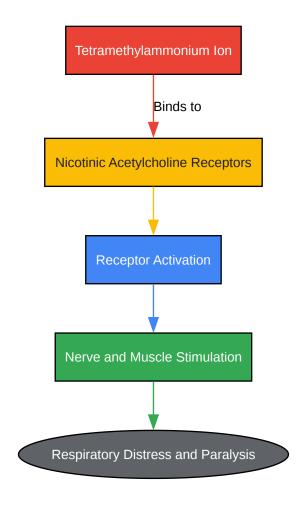
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Caption: Postulated Thermal Decomposition Pathway.

# Generalized Toxicological Pathway of Tetramethylammonium Ion

The tetramethylammonium ion is a structural analog of acetylcholine and can act as an agonist at nicotinic acetylcholine receptors, leading to neuromuscular and autonomic nervous system effects.[3]





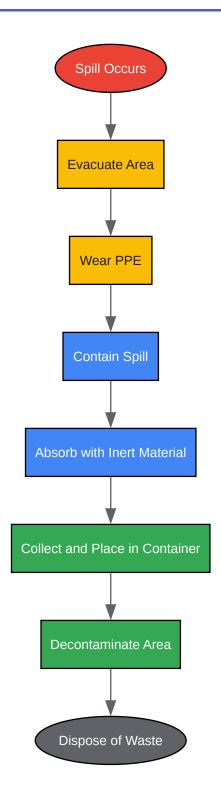
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Caption: Mechanism of Tetramethylammonium Ion Toxicity.

## **Workflow for Handling a Chemical Spill**

Based on general safety guidelines for handling chemical spills.[1]





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Caption: General Chemical Spill Response Workflow.



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